

Chemical properties and structure of Trichloromelamine.

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Compound of Interest

Compound Name: Trichloromelamine

Cat. No.: B1683029

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Trichloromelamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

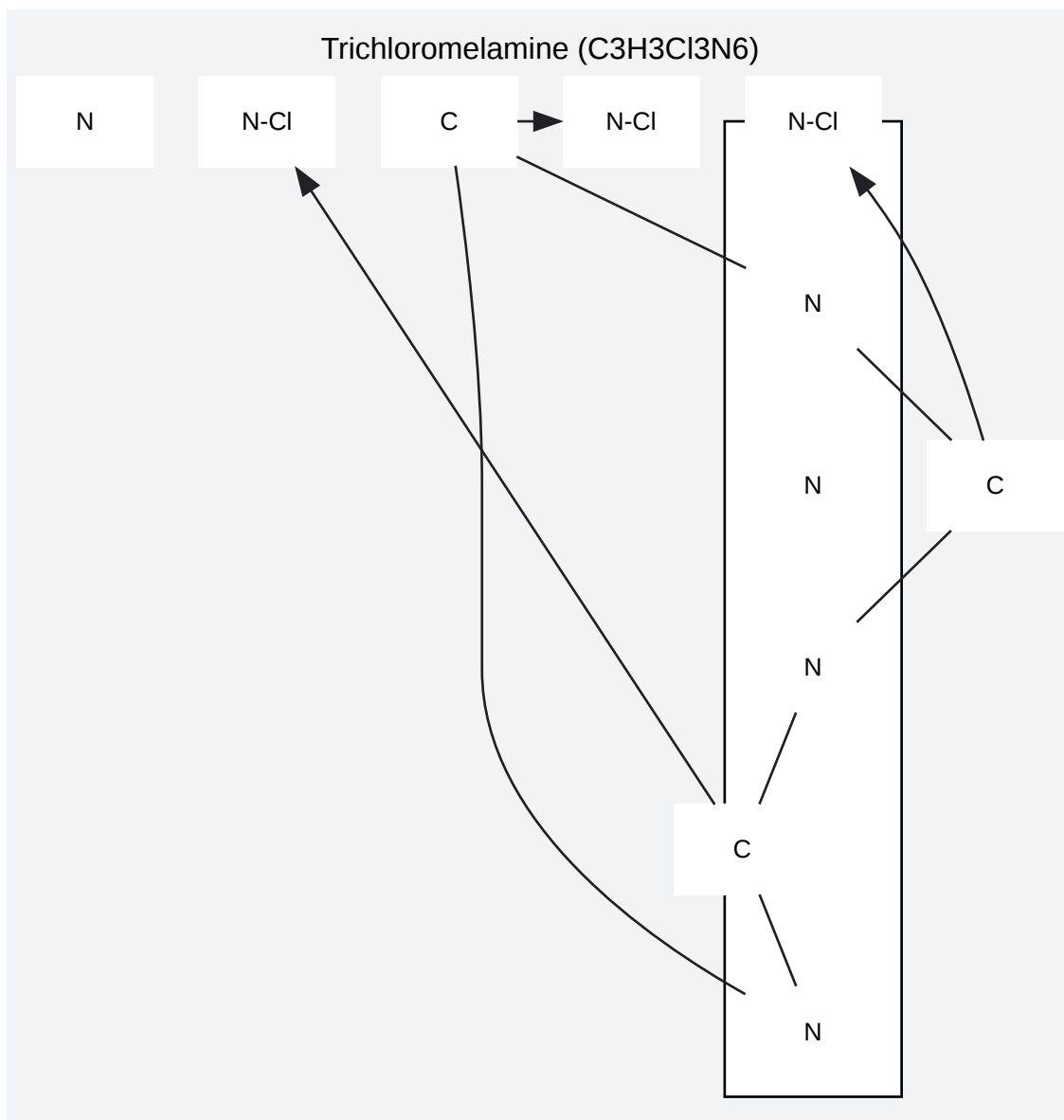
Abstract

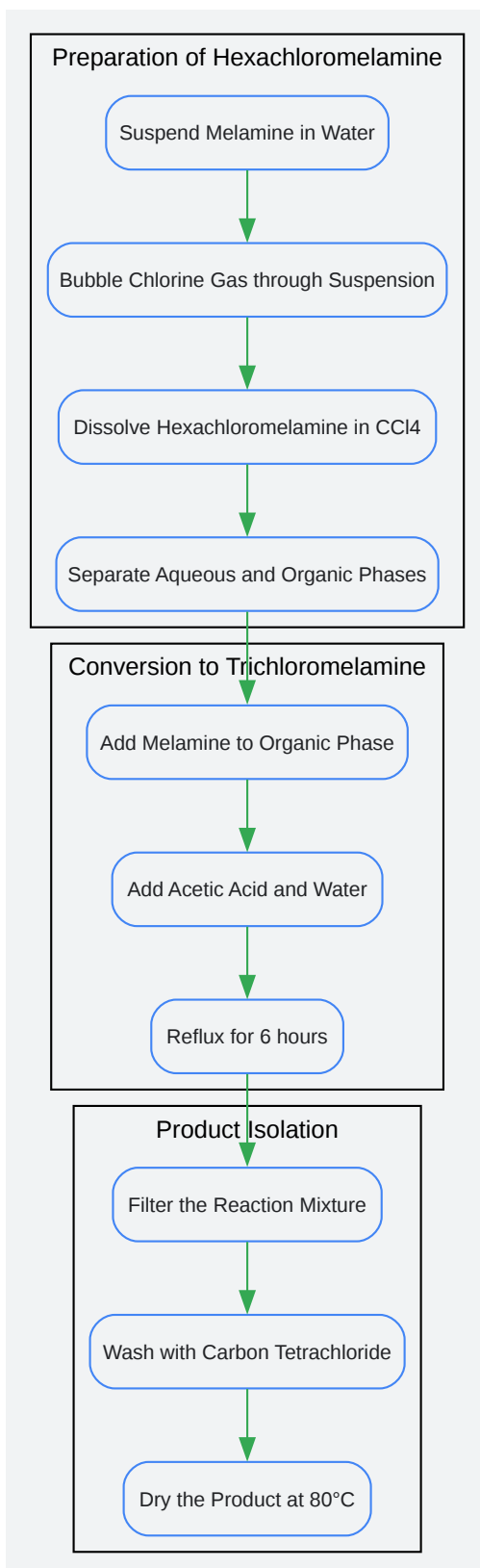
Trichloromelamine (N,N',N''-trichloro-1,3,5-triazine-2,4,6-triamine) is a chlorinated derivative of melamine characterized by its high chlorine content and strong oxidizing properties. This technical guide provides an in-depth overview of the chemical and physical properties of **Trichloromelamine**, its molecular structure, and relevant experimental protocols for its synthesis and analysis. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and other scientific fields who are interested in the chemistry and applications of this compound.

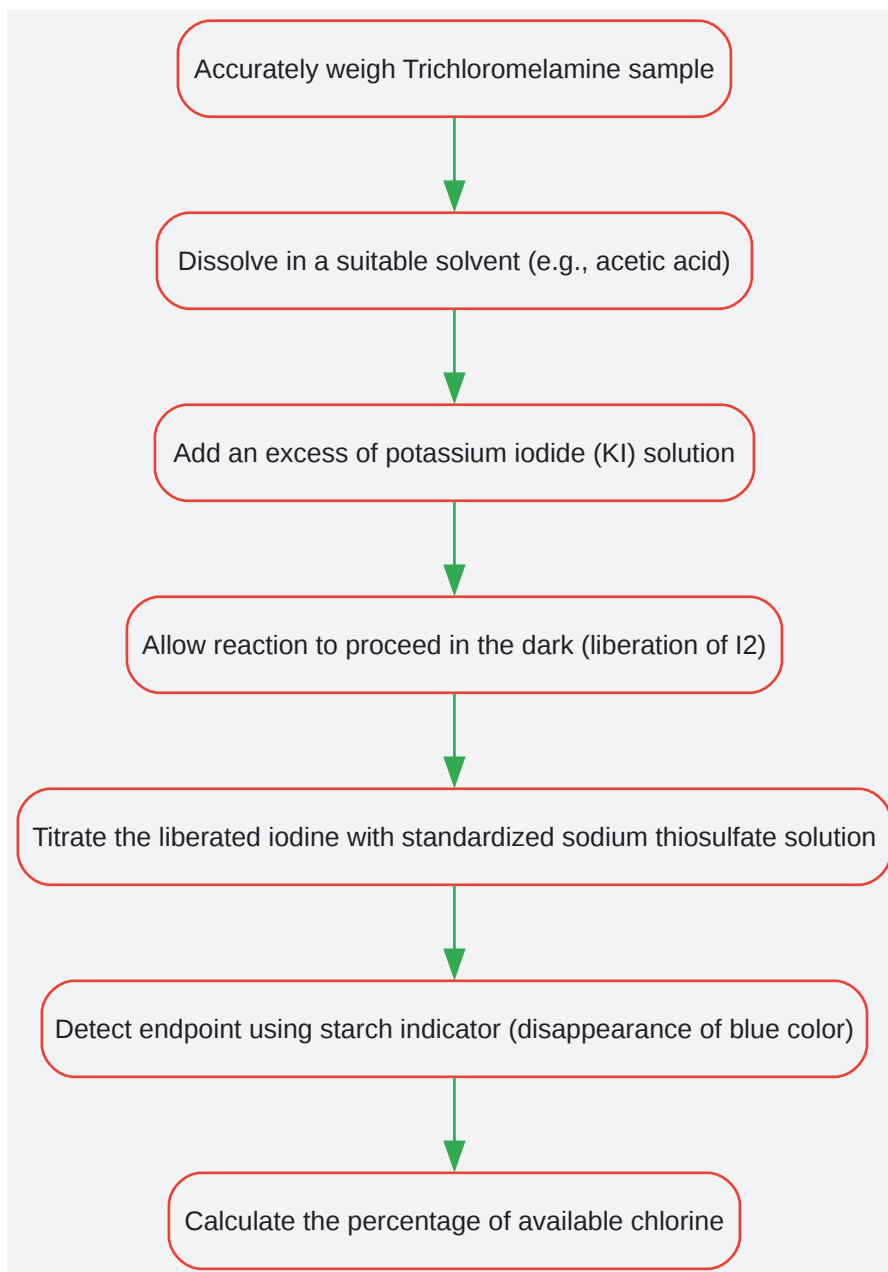
Chemical Structure and Identification

Trichloromelamine consists of a triazine ring with three chloroamine functional groups. The presence of labile chlorine atoms attached to nitrogen atoms is central to its reactivity.

Molecular Structure:







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